

solubility of 4,6,8-Trimethyl-quinoline-2-thiol in different solvents

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Compound of Interest

Compound Name: 4,6,8-Trimethyl-quinoline-2-thiol

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An In-depth Technical Guide on the Solubility of 4,6,8-Trimethyl-quinoline-2-thiol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information on the solubility of **4,6,8-Trimethyl-quinoline-2-thiol**. Due to the limited availability of specific quantitative data for this compound, this guide also furnishes detailed experimental protocols for determining the solubility of poorly soluble organic compounds, which can be applied to the title compound. Additionally, general methodologies for its synthesis and an overview of the potential biological activities of quinoline-thiol derivatives are presented to support further research and development.

Data Presentation: Solubility Profile

Specific quantitative solubility data for **4,6,8-Trimethyl-quinoline-2-thiol** in various solvents is not readily available in the reviewed scientific literature. However, based on the general solubility characteristics of quinoline derivatives and organic thiol compounds, a qualitative assessment suggests that it is likely to be sparingly soluble in water and more soluble in organic solvents.^{[1][2]} For drug development and research purposes, determining its solubility in a range of pharmaceutically relevant solvents is crucial.

A proposed list of solvents for experimental determination is provided below.

Solvent Class	Specific Solvents	Expected Solubility
Aqueous	Water, Phosphate-Buffered Saline (PBS) pH 7.4	Low
Polar Aprotic	Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF)	Moderate to High
Polar Protic	Ethanol, Methanol	Moderate
Non-Polar	Dichloromethane, Chloroform, Toluene	Moderate to High
Ethers	Diethyl ether, Tetrahydrofuran (THF)	Moderate

Experimental Protocols for Solubility Determination

For a novel or sparsely studied compound like **4,6,8-Trimethyl-quinoline-2-thiol**, established methods for determining the solubility of poorly soluble compounds are recommended. The shake-flask method is a traditional and reliable technique.^[3]

Shake-Flask Method for Equilibrium Solubility

This method determines the equilibrium solubility of a compound in a specific solvent at a controlled temperature.^[3]

Materials:

- **4,6,8-Trimethyl-quinoline-2-thiol** (solid)
- Selected solvents (e.g., water, PBS, ethanol, DMSO)
- Orbital shaker with temperature control
- Centrifuge
- Analytical balance
- Volumetric flasks

- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Add an excess amount of solid **4,6,8-Trimethyl-quinoline-2-thiol** to a known volume of the selected solvent in a sealed flask. The presence of undissolved solid is necessary to ensure saturation.^[3]
- Place the flask in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
- Shake the flask for a predetermined period, typically 24 to 72 hours, to ensure equilibrium is reached.^[3]
- After shaking, allow the suspension to settle.
- Centrifuge the samples to separate the undissolved solid from the supernatant.
- Carefully withdraw a known volume of the clear supernatant.
- Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of the dissolved compound using a validated HPLC or UV-Vis spectrophotometry method.
- Calculate the solubility in units such as mg/mL or mol/L.

Acid-Base Solubility Tests

These tests provide a qualitative understanding of the compound's acidic or basic properties and its potential for salt formation to enhance solubility.^{[4][5]}

Procedure:

- **Water Solubility:** Test the solubility of a small amount of the compound in water.^[2] If it dissolves, check the pH of the solution with litmus paper to determine if it's acidic or basic.^[4]

- **5% NaOH Solution:** If the compound is insoluble in water, test its solubility in a 5% aqueous solution of sodium hydroxide. Solubility in this basic solution suggests the compound has acidic properties.[2][5]
- **5% NaHCO₃ Solution:** To differentiate between strong and weak acids, test the solubility in a 5% aqueous solution of sodium bicarbonate. Only stronger acids will dissolve.[2]
- **5% HCl Solution:** If the compound is insoluble in water, test its solubility in a 5% aqueous solution of hydrochloric acid. Solubility in this acidic solution indicates the presence of a basic functional group, such as the quinoline nitrogen.[2][4]

General Synthesis Protocol for 4,6,8-Trimethyl-quinoline-2-thiol

While a specific, detailed synthesis for **4,6,8-Trimethyl-quinoline-2-thiol** was not found, a general approach can be inferred from the synthesis of similar quinoline-2-thione derivatives. A common method involves the cyclization of an appropriate aniline precursor.

The synthesis of quinolines can be achieved through various named reactions, such as the Skraup, Doebner-von Miller, or Combes syntheses.[6] For a 2-thiol derivative, a subsequent thionation step or the use of a sulfur-containing precursor would be necessary. A plausible synthetic route could involve the reaction of 3,5-dimethylaniline with an appropriate diketone or ketoester to form the trimethylquinoline core, followed by a reaction to introduce the thiol group at the 2-position.

Potential Biological Activities of Quinoline-2-thiol Derivatives

Quinoline and its derivatives are known to exhibit a wide range of biological activities and are scaffolds for many pharmacologically important molecules.[7][8] Derivatives of quinoline have been investigated for their potential as:

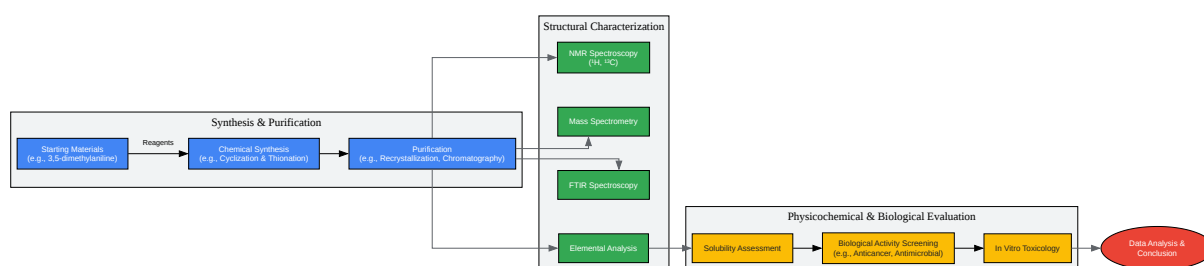
- **Anticancer agents:** Many quinoline compounds show antiproliferative activity against various cancer cell lines.[7][9]

- Antimicrobial agents: The quinoline core is present in several antibacterial and antifungal drugs.[7][8]
- Antimalarial agents: Quinoline-based drugs like chloroquine have been pivotal in treating malaria.[9]
- Anti-inflammatory agents: Certain quinoline derivatives have demonstrated anti-inflammatory properties.[8]
- Antiviral agents: Research has explored the antiviral potential of quinoline compounds.[7]

The introduction of a thiol group can further modulate the biological activity and pharmacokinetic properties of the quinoline scaffold.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates a general experimental workflow for the synthesis, characterization, and biological evaluation of **4,6,8-Trimethyl-quinoline-2-thiol**.



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Caption: General experimental workflow for **4,6,8-Trimethyl-quinoline-2-thiol**.

Conclusion

While direct quantitative solubility data for **4,6,8-Trimethyl-quinoline-2-thiol** is not prevalent in existing literature, this guide provides the necessary framework for researchers to determine this crucial parameter. By employing the detailed experimental protocols, scientists can generate reliable solubility data in various solvents. The outlined synthesis strategies and the summary of potential biological activities of related compounds offer a solid foundation for further investigation into the therapeutic potential of this and similar quinoline-2-thiol derivatives. The provided workflow visualization serves as a logical guide for structuring future research endeavors.

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